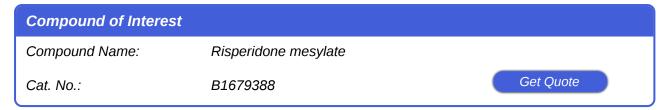


# A Comparative Guide to Inter-laboratory Assay of Risperidone Mesylate

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This guide provides a comparative analysis of various analytical methods for the quantification of **Risperidone mesylate**, catering to researchers, scientists, and drug development professionals. The information is synthesized from a range of studies to present a comprehensive overview of method performance.

# Data Presentation: A Comparative Analysis of Analytical Methods

The following table summarizes the performance characteristics of common analytical methods used for the assay of Risperidone. This data, compiled from multiple independent studies, offers a baseline for inter-method comparison.



Parameter	UV-Vis Spectrophotometry	Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)	Liquid Chromatography- Tandem Mass Spectrometry (LC- MS/MS)
Linearity Range	2 - 40 μg/mL[1][2]	10 - 100 μg/mL[3]	0.2 - 100 ng/mL[4]
Correlation Coefficient (r²)	> 0.999[5]	> 0.997[3]	> 0.99[6]
Accuracy (% Recovery)	98 - 102%[5]	99.00 - 101.12%[7]	95.24 - 107.68%[8]
Precision (%RSD)	< 2%[5]	< 3.27%[7]	< 15%[6]
Limit of Detection (LOD)	1.012 μg/mL[9]	0.17 - 1.79 μg/mL[3] [10]	0.1 ng/mL[6]
Limit of Quantification (LOQ)	3.036 μg/mL[9]	0.5 - 5.44 μg/mL[3] [10]	0.2 - 0.25 ng/mL[6] [11]

## **Experimental Protocol: A Representative RP-HPLC Method**

The following is a detailed protocol for the assay of Risperidone using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC), a widely used and robust method.

#### 1. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector.
- A C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μm particle size).[10]
- 2. Reagents and Materials:
- · HPLC grade Methanol
- HPLC grade Acetonitrile



- Potassium dihydrogen orthophosphate
- Risperidone reference standard
- 0.45 μm membrane filter
- 3. Chromatographic Conditions:
- Mobile Phase: A mixture of Methanol, Acetonitrile, and Potassium dihydrogen orthophosphate buffer (e.g., 60:10:30 v/v/v).[3]
- Flow Rate: 1.0 mL/min.[3]
- Detection Wavelength: 234 nm.[3]
- Injection Volume: 20 μL.[3]
- Column Temperature: Ambient.
- Run Time: Approximately 10 minutes.[3]
- 4. Preparation of Standard Solutions:
- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of Risperidone reference standard in the mobile phase to obtain a stock solution of a known concentration (e.g., 1 mg/mL).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create calibration standards within the linear range of the method (e.g., 20 to 100 μg/mL).[3]
- 5. Preparation of Sample Solutions (from tablet dosage form):
- Weigh and finely powder a representative number of tablets (e.g., 20 tablets).
- Accurately weigh a portion of the powder equivalent to a single tablet's dose and transfer it to a volumetric flask.



- Add a suitable volume of the mobile phase and sonicate for approximately 20 minutes to ensure complete dissolution of the active pharmaceutical ingredient.[10]
- Dilute to the mark with the mobile phase and mix thoroughly.
- Filter the solution through a 0.45 μm membrane filter prior to injection into the HPLC system.

#### 6. Analysis:

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject the prepared standard and sample solutions into the chromatograph.
- Record the peak areas of the analyte from the resulting chromatograms.

### 7. Quantification:

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Determine the concentration of Risperidone in the sample solutions by interpolating their peak areas on the calibration curve.

## **Visualization of Experimental Workflow**

The following diagram illustrates the key steps in the RP-HPLC assay of Risperidone.





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Caption: Experimental workflow for the RP-HPLC assay of Risperidone.

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